

1,5-Pentane-D10-diol safety data sheet and handling precautions

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Compound of Interest

Compound Name: 1,5-Pentane-D10-diol

Cat. No.: B15139213

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Technical Guide to the Safe Handling of 1,5-Pentanediol-d10

Audience: Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document provides a comprehensive overview of the safety and handling procedures for 1,5-Pentanediol-d10. Specific safety data for the deuterated form is limited; therefore, this guide is primarily based on the well-documented properties of its non-deuterated analogue, 1,5-Pentanediol (CAS No. 111-29-5). This approach is standard practice as deuteriation, the replacement of hydrogen with its stable, non-radioactive isotope deuterium, does not significantly alter the fundamental chemical hazards of a molecule.^[1] However, it can affect the metabolic rate, a factor to consider in specialized toxicological or pharmacokinetic studies.^{[1][2]} Users must always consult the most current Safety Data Sheet (SDS) provided by their supplier and adhere to all institutional and regulatory safety protocols.

Physical and Chemical Properties

1,5-Pentanediol is a colorless, odorless, and viscous liquid at room temperature.^{[3][4]} It is hygroscopic, meaning it readily absorbs moisture from the air.^{[5][6]} Its miscibility with water and various organic solvents makes it a versatile compound in laboratory settings.^{[3][4][7]}

Property	Value	Source(s)
Molecular Formula	C ₅ H ₂ D ₁₀ O ₂	(Calculated)
Molecular Weight	114.21 g/mol (for d10) vs. 104.15 g/mol (standard)	[5][8]
Appearance	Clear, colorless, viscous, oily liquid	[3][9]
Odor	Odorless	[3][5]
Melting Point	-18 °C (-0.4 °F)	[3][5]
Boiling Point	242 °C (467.6 °F) at 760 mmHg	[3][4][5]
Flash Point	135 °C (275 °F) - Closed Cup	[5]
Density	0.994 g/mL at 25 °C	[4][5]
Vapor Pressure	0.01 mbar at 20 °C	[5]
Water Solubility	Miscible	[3][4]
Autoignition Temp.	335 °C (635 °F)	[5]
Explosive Limits	Lower: 1.3% (V) / Upper: 13.1% (V)	[3][5]
Stability	Stable under normal conditions; hygroscopic.[5][6] [10]	[5][6][10]

Toxicological Information

Based on data for 1,5-Pentanediol, the compound exhibits very low acute toxicity.[9] It is not classified as a hazardous substance according to GHS criteria.[11] It is not considered a skin or eye irritant, nor a sensitizer.[9][12]

Endpoint	Value	Species	Method / Guideline	Source(s)
LD50 (Oral)	10,000 mg/kg	Rat	OECD Test Guideline 401	[3][11][12]
LD50 (Dermal)	> 19,800 mg/kg	Rabbit	ECHA	[12]
Skin Irritation	Not an irritant	Rabbit	OECD Test Guideline 404	[3]
Mutagenicity	Not mutagenic in AMES Test	N/A	AMES Test	[5]

Hazard Identification and First Aid Measures

While not classified as hazardous, prudent laboratory practice dictates treating all chemicals with care. The primary hazards are associated with physical properties (e.g., slipperiness of spills) and potential combustion at high temperatures.

- Potential Health Effects:
 - Inhalation: Unlikely to be a hazard at room temperature due to low vapor pressure. If heated, vapors may cause mild irritation.
 - Skin Contact: Not expected to cause irritation.[9] Prolonged contact should be avoided.
 - Eye Contact: May cause mild, transient irritation.
 - Ingestion: Mildly toxic by ingestion.[9]
- First Aid Protocols:
 - General Advice: If in doubt or if symptoms persist, seek medical attention.[10][11] Show the safety data sheet to the attending physician.[7]
 - After Inhalation: Move the person to fresh air.[7][10] If breathing is difficult, provide oxygen or artificial respiration and seek medical advice.[7]

- After Skin Contact: Remove contaminated clothing.[7] Rinse skin with plenty of soap and water.[7][10]
- After Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, holding eyelids apart.[7][10] Remove contact lenses if present and easy to do.[10] Continue rinsing and consult a physician.[7]
- After Ingestion: Rinse mouth with water.[7][10] Do NOT induce vomiting.[7][10] Never give anything by mouth to an unconscious person.[7] Call a doctor if you feel unwell.[11]

Experimental Protocols for Cited Data

The toxicological data presented in this guide are derived from standardized testing protocols established by the Organisation for Economic Co-operation and Development (OECD).

- OECD Test Guideline 401 (Acute Oral Toxicity): This protocol was used to determine the oral LD50 value. It involves the administration of the substance to a group of fasted rats at a specified dose. The animals are observed for a period (typically 14 days) for signs of toxicity and mortality.
- OECD Test Guideline 404 (Acute Dermal Irritation/Corrosion): This guideline was used to assess skin irritation. It involves applying the substance to the shaved skin of a rabbit and observing for signs of erythema (redness) and edema (swelling) over a set period.

Handling, Storage, and Personal Protective Equipment (PPE)

Proper handling and storage are critical to maintaining the integrity of the compound and ensuring laboratory safety.

- Handling:
 - Work in a well-ventilated area.[10]
 - Avoid contact with skin and eyes.[4]
 - Wash hands thoroughly after handling.[10]

- Do not eat, drink, or smoke in work areas.[\[10\]](#)
- Handle in accordance with good industrial hygiene and safety practices.[\[5\]](#)
- Storage:
 - Keep containers tightly closed in a dry, well-ventilated place.[\[7\]](#)
 - The substance is hygroscopic; protect from moisture.[\[5\]](#)[\[6\]](#)[\[11\]](#)
 - Store away from incompatible materials such as strong oxidizing agents, acid anhydrides, and acid chlorides.[\[5\]](#)[\[6\]](#)
- Personal Protective Equipment (PPE):
 - Eye/Face Protection: Wear chemical safety goggles or glasses approved under standards like EN166 (EU) or NIOSH (US).[\[5\]](#)[\[7\]](#)
 - Skin Protection: Handle with chemical-resistant gloves (e.g., nitrile rubber) that have been inspected prior to use.[\[7\]](#)[\[10\]](#) Use proper glove removal technique to avoid skin contact.[\[7\]](#)
 - Body Protection: Wear a standard laboratory coat.[\[13\]](#)
 - Respiratory Protection: Not required under normal use conditions due to low volatility.[\[3\]](#)[\[5\]](#)
If working with heated material or in a poorly ventilated area, use a respirator.

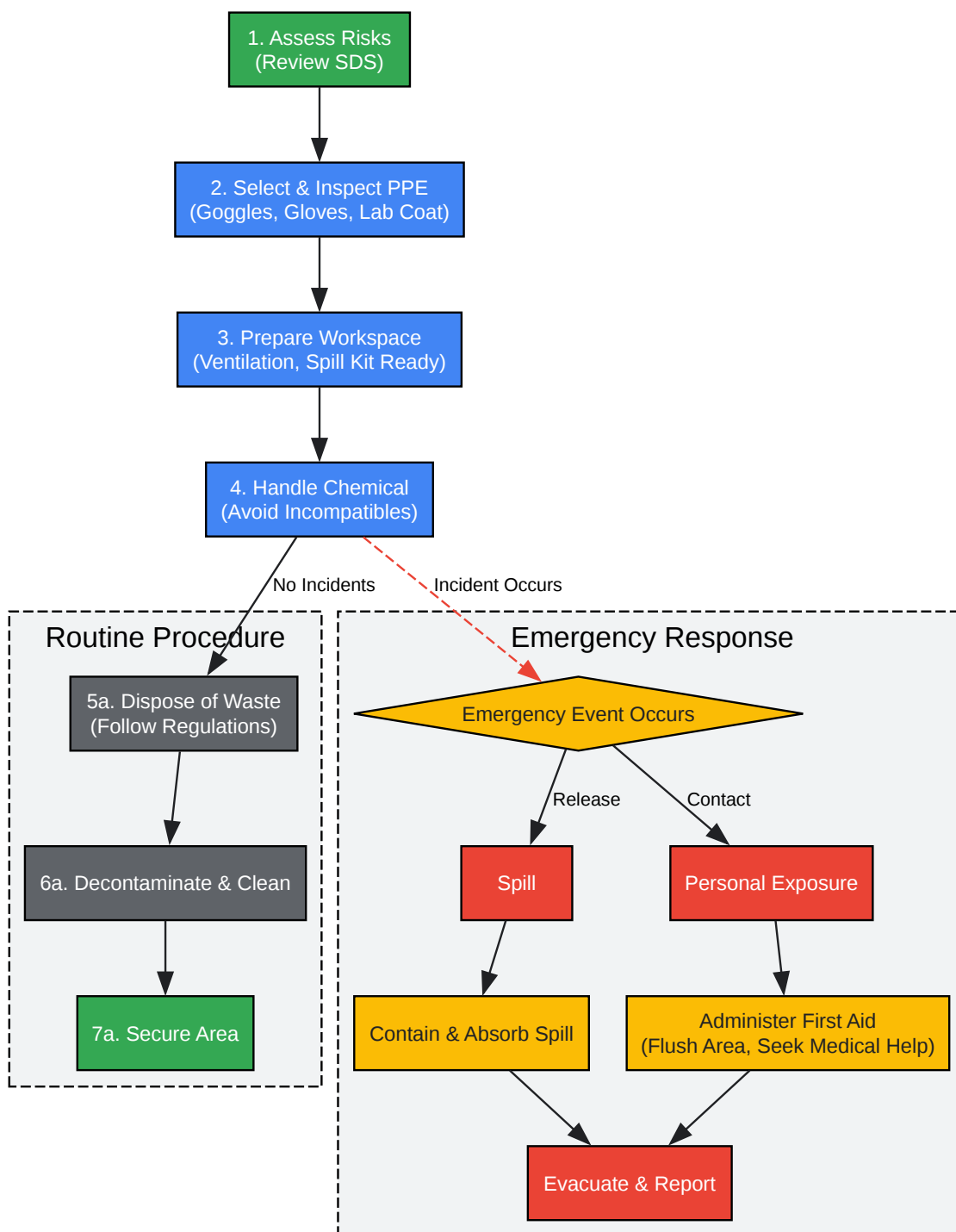
Accidental Release and Firefighting Measures

- Accidental Release:
 - Ensure adequate ventilation.
 - Prevent further leakage or spillage if safe to do so.[\[7\]](#) Do not let the product enter drains.
[\[7\]](#)
 - Absorb the spill with an inert, non-combustible material (e.g., sand, earth, Chemizorb®).[\[7\]](#)
 - Collect the absorbed material into a suitable, closed container for disposal.[\[7\]](#)

- Be aware of the slipping hazard caused by the spilled product.[\[11\]](#)
- Firefighting:
 - Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide (CO₂).[\[7\]](#)[\[10\]](#)[\[11\]](#)
 - Unsuitable Extinguishing Media: Do not use a direct water jet, as it may spread the fire.
[\[10\]](#)[\[11\]](#)
 - Hazards from Combustion: Hazardous combustion products include carbon monoxide (CO) and carbon dioxide (CO₂).[\[5\]](#)[\[6\]](#)[\[10\]](#)
 - Firefighter Protection: Wear a self-contained breathing apparatus (SCBA) and full protective gear.[\[7\]](#)[\[11\]](#)

Safe Handling Workflow

The following diagram illustrates a logical workflow for the safe handling of 1,5-Pentanediol-d10 in a research environment.



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Caption: Logical workflow for handling 1,5-Pentanediol-d10 safely.

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